

Application Note: 5-Azaspiro[2.5]octane-1-carboxylic Acid in Drug Design

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Compound of Interest

Compound Name: 5-Azaspiro[2.5]octane-1-carboxylic acid

Cat. No.: B15265526

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Executive Summary: Escaping Flatland

In the pursuit of novel chemical space, medicinal chemists are increasingly moving away from flat, aromatic-heavy structures toward three-dimensional (3D) scaffolds. **5-**

Azaspiro[2.5]octane-1-carboxylic acid represents a premier "Escape from Flatland" moiety. By fusing a cyclopropane ring with a piperidine ring at the C3 position, this scaffold offers a unique combination of conformational rigidity and defined exit vectors.^[1]

Key Advantages:

- **High Fsp³ Fraction:** Increases saturation, correlating with improved solubility and lower clinical attrition rates.
- **Vector Orthogonality:** The spiro-fusion forces substituents on the nitrogen and the carboxylic acid into specific, non-planar orientations, ideal for probing globular protein pockets (e.g., GPCRs, Proteases).^[1]
- **Metabolic Blocking:** The cyclopropane ring protects the vulnerable piperidine

-carbon from oxidative metabolism.

Structural Analysis & Design Logic

Geometric Constraints

Unlike flexible linear amino acids, **5-azaspiro[2.5]octane-1-carboxylic acid** locks the

and

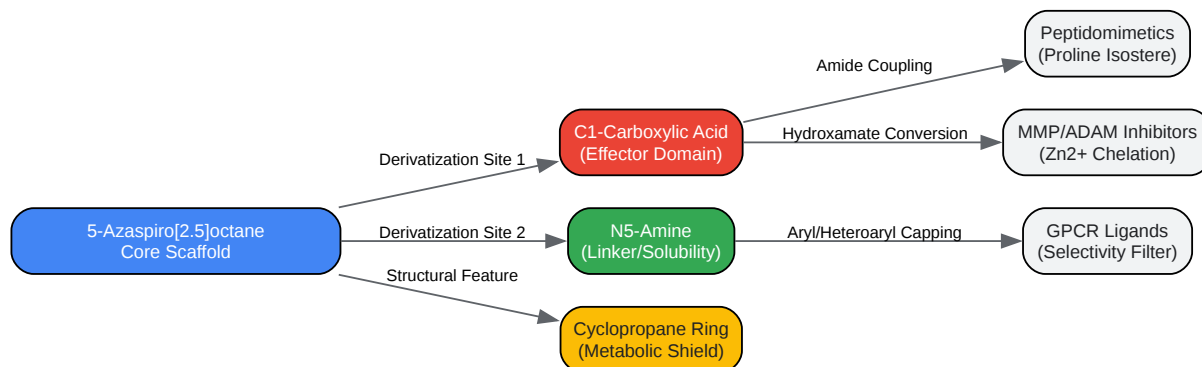
torsional angles.^[1] This makes it an excellent proline surrogate or a

-turn inducer in peptidomimetics.

- Scaffold Core: 3-spiro-fused piperidine.
- Numbering Logic: The nitrogen is located at position 5 of the spiro system (corresponding to position 1 of the original piperidine ring if fused at C3).^[2]
- Stereochemistry: The relative stereochemistry between the carboxylic acid (on the cyclopropane) and the nitrogen lone pair is critical for bioactivity.^[2]

Pharmacophore Mapping (Graphviz Visualization)

The following diagram illustrates the functional vectors and logic flow for derivatizing this scaffold.



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Figure 1: Pharmacophore dissection of the 5-azaspiro[2.5]octane scaffold showing key derivatization vectors.

Experimental Protocols

Protocol A: De Novo Synthesis of 5-Azaspiro[2.5]octane-1-carboxylic Acid

Rationale: Commercial availability can be sporadic.[2] This robust protocol ensures access to the scaffold starting from readily available 1-Boc-3-piperidone.

Reagents Required:

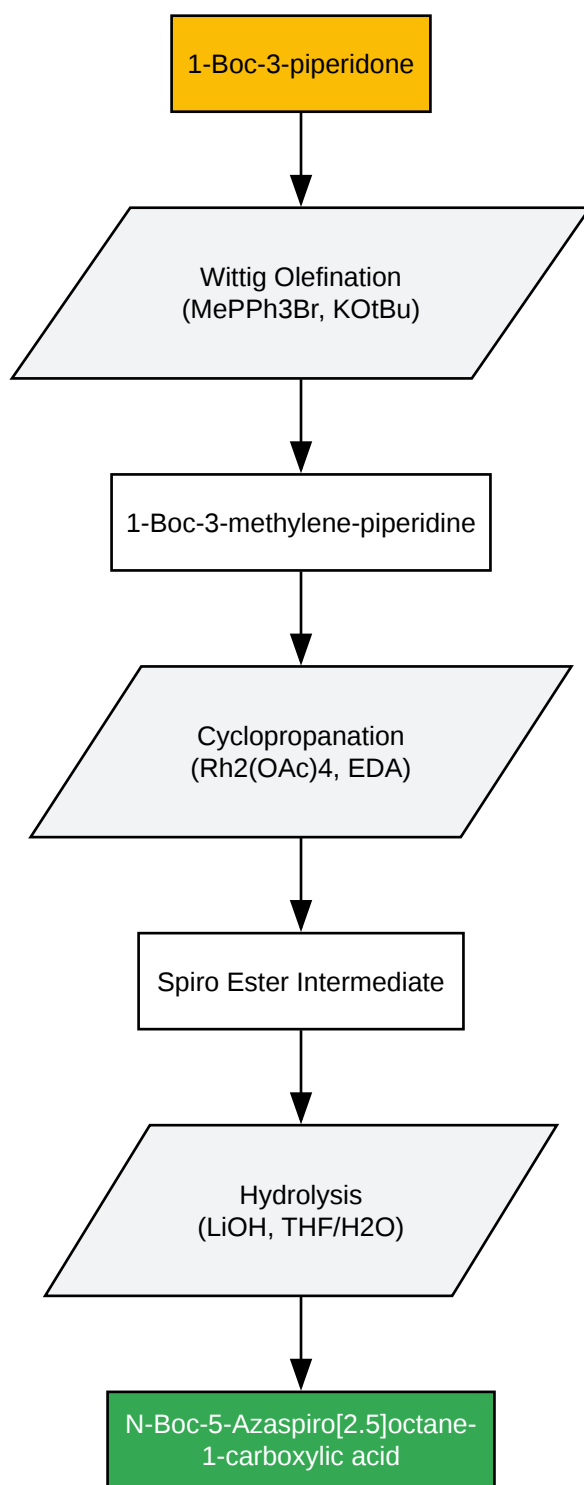
- 1-Boc-3-piperidone (CAS: 98977-36-7)
- Methyltriphenylphosphonium bromide (Wittig reagent)[2]
- Potassium tert-butoxide (KOtBu)
- Ethyl diazoacetate (EDA)[2]
- Rhodium(II) acetate dimer [Rh₂(OAc)₄][2]
- Lithium Hydroxide (LiOH)[2]

Step-by-Step Methodology:

- Olefination (Preparation of Precursor):
 - Suspend methyltriphenylphosphonium bromide (1.2 equiv) in anhydrous THF at 0°C.
 - Add KOtBu (1.2 equiv) portion-wise.[\[2\]](#) Stir for 1h (yellow suspension).
 - Add 1-Boc-3-piperidone (1.0 equiv) dropwise in THF. Warm to RT and stir for 4h.
 - Workup: Quench with saturated NH₄Cl.[\[2\]](#) Extract with EtOAc.[\[2\]](#) Purify via silica flash chromatography (Hex/EtOAc).
 - Product: 1-Boc-3-methylene-piperidine.
- Rh(II)-Catalyzed Cyclopropanation:
 - Dissolve 1-Boc-3-methylene-piperidine (1.0 equiv) and Rh₂(OAc)₄ (1 mol%) in anhydrous DCM.
 - Critical Step: Add Ethyl diazoacetate (1.5 equiv) very slowly via syringe pump over 6–8 hours at RT. (Slow addition prevents EDA dimerization).[\[2\]](#)
 - Stir overnight.
 - Workup: Filter through a celite pad to remove Rh catalyst.[\[2\]](#) Concentrate filtrate.[\[2\]](#)
 - Purification: Silica gel chromatography.[\[2\]](#) This yields a mixture of diastereomers (cis/trans relative to the spiro ring).[\[2\]](#) Separation may be required depending on target application.[\[2\]](#)
 - Product: 1-tert-butyl 1'-ethyl 5-azaspiro[2.5]octane-1,5-dicarboxylate.
- Selective Hydrolysis:
 - Dissolve the diester in THF/MeOH/H₂O (3:1:1).[\[2\]](#)

- Add LiOH (2.0 equiv).[2] Stir at RT for 4h.[2] (Monitor by TLC; the ethyl ester hydrolyzes much faster than the Boc group).[2]
- Workup: Acidify to pH 4 with 1M HCl.[2] Extract with EtOAc.[2]
- Final Product: N-Boc-**5-azaspiro[2.5]octane-1-carboxylic acid**.

Synthesis Workflow Diagram:



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Figure 2: Synthetic route for the generation of the N-Boc protected scaffold.

Protocol B: Application in MDM2 Inhibitor Design

Context: MDM2 inhibitors often require a rigid core to project hydrophobic groups (e.g., chlorophenyls) into the p53 binding cleft.

- Scaffold Functionalization:
 - Use the N-Boc-**5-azaspiro[2.5]octane-1-carboxylic acid** generated above.
 - Amide Coupling (C-Terminus): React the carboxylic acid with a functionalized amine (e.g., 4-chlorobenzylamine) using HATU/DIPEA in DMF.
 - Deprotection: Remove Boc group with 4M HCl in Dioxane.[2]
 - Urea/Sulfonamide Formation (N-Terminus): React the free secondary amine with a sulfonyl chloride or isocyanate to introduce the second hydrophobic vector.[2]
- Validation:
 - Verify structure via ¹H-NMR. The spiro-methylene protons (cyclopropane) typically appear as multiplets between 0.5–1.5 ppm, distinct from the piperidine ring protons.[1]

Physicochemical Profile

The following table contrasts the 5-azaspiro scaffold with standard piperidine counterparts, highlighting the "Spiro Effect."

Property	Piperidine-3-carboxylic acid	5-Azaspiro[2.5]octane-1-carboxylic acid	Impact on Drug Design
Fsp ³ (Fraction sp ³)	0.83	0.88	Higher solubility, lower promiscuity.
LogP (Predicted)	~0.5	~0.8	Slight increase in lipophilicity due to cyclopropane, but controlled.
Conformational Entropy	High (Flexible)	Low (Rigid)	Reduced entropy penalty upon binding target.[2]
Metabolic Stability	Susceptible to ngcontent-ng-c747876706="" _ngghost-ng-c4038370108="" class="inline ng-star-inserted"> -oxidation	Resistant	Cyclopropane sterically hinders P450 approach to the -carbon.[1]

References

- Design and Synthesis of Potent Antimalarial Agents Based on Clotrimazole Scaffold. Journal of Medicinal Chemistry. (2007). [Link](#) (Demonstrates spiro-scaffold utility in rigidifying pharmacophores).[2]
- Spirocyclic Scaffolds in Medicinal Chemistry. Journal of Medicinal Chemistry. (2021). [Link](#) (Comprehensive review on Fsp³ and spirocyclic advantages).[2]
- Discovery of Aderbasib (INCB007839): A Potent, Selective Inhibitor of ADAM10 and ADAM17. Cancer Research. (2011).[2] [Link](#) (Case study of spiro-fused hydroxamates).

- Piperidinone derivatives as MDM2 inhibitors. World Intellectual Property Organization (Patent WO2011153509A1). (2011).^[2] [Link](#) (Specific application of **5-azaspiro[2.5]octane-1-carboxylic acid**).
- Synthesis of a Family of Spirocyclic Scaffolds. National Institutes of Health (NIH). (2014).^[2] [Link](#) (General protocols for spiro-piperidine synthesis).^[2]

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Sources

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